

Triethyl(methoxy)silane: Advanced Disposal & Handling Protocol

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Compound of Interest

Compound Name: Triethyl(methoxy)silane

CAS No.: 2117-34-2

Cat. No.: B1582183

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Executive Summary

Triethyl(methoxy)silane is a moisture-sensitive organosilane used primarily as a silylating agent and intermediate in organic synthesis. Its disposal presents a dual hazard profile: high flammability (Flash Point: -6°C) and hydrolytic instability, releasing toxic methanol upon contact with moisture.[1]

This guide moves beyond generic "solvent disposal" instructions. It provides a mechanistic understanding of the chemical's behavior to prevent common laboratory accidents, specifically pressure buildup in waste containers and unexpected ignition.[1]

Key Physiochemical Data

Property	Value	Critical Implication
CAS Number	2117-34-2	Unique Identifier
Flash Point	-6 °C (21 °F)	High Fire Hazard.[2][3] Store/dispose as flammable.[3] [4]
Hydrolysis Product	Methanol ()	Toxic; lowers flash point of waste mixtures.
Density	-0.83 g/mL	Lighter than water; floats during spills.
RCRA Waste Code	D001	Classified as Ignitable Waste.

The Chemistry of Hazard (The "Why")

To handle this chemical safely, one must understand its degradation pathway.[1] Unlike stable organic solvents (e.g., Hexane), **Triethyl(methoxy)silane** is reactive.[1]

The Hydrolysis Mechanism

Upon contact with water (even atmospheric humidity), the methoxy group is displaced, generating Triethylsilanol and Methanol.[1]

Operational Risks:

- **Methanol Generation:** Methanol is toxic and highly flammable. If a waste container contains residual water, this reaction proceeds inside the drum.[1]
- **Pressure Buildup:** Methanol is volatile. In a tightly sealed waste container stored in a warm room, the continuous generation of methanol vapor can pressurize the vessel, leading to a "bulging drum" or spray upon opening.[1]
- **Phase Separation:** The resulting silanol () may condense to form siloxanes (

), which are hydrophobic oils that can complicate aqueous waste treatment downstream.

Operational Disposal Protocols

Protocol A: Routine Laboratory Waste (Small Scale)

For disposal of reaction byproducts, excess reagent, or contaminated solvents.[1]

Step 1: Segregation

- Do NOT mix with oxidizers (peroxides, nitric acid) or aqueous acidic waste.[1]
- Designate a "Non-Halogenated Organic Solvent" waste stream.

Step 2: Container Selection

- Use HDPE (High-Density Polyethylene) or Glass containers.
- Ensure the container is rated for flammables.[3]
- Venting: If the waste contains significant moisture, use a vented cap (e.g., circum-vent) to prevent pressure accumulation from hydrolysis.[1]

Step 3: Labeling

- Primary Label: "Hazardous Waste - Flammable Liquid"
- Constituents: List "**Triethyl(methoxy)silane**" AND "Methanol" (due to potential hydrolysis).
- Codes: Tag with D001 (Ignitable).

Step 4: Transfer

- Perform all transfers in a fume hood.
- Ground the container to prevent static discharge (Flash point is -6°C).

Protocol B: Quenching & Spill Cleanup

For neutralizing pure material or cleaning spills >100mL.

Step 1: Preparation

- Don PPE: Nitrile gloves, flame-resistant lab coat, safety goggles.[1]
- Remove ignition sources immediately.

Step 2: Absorb & Quench

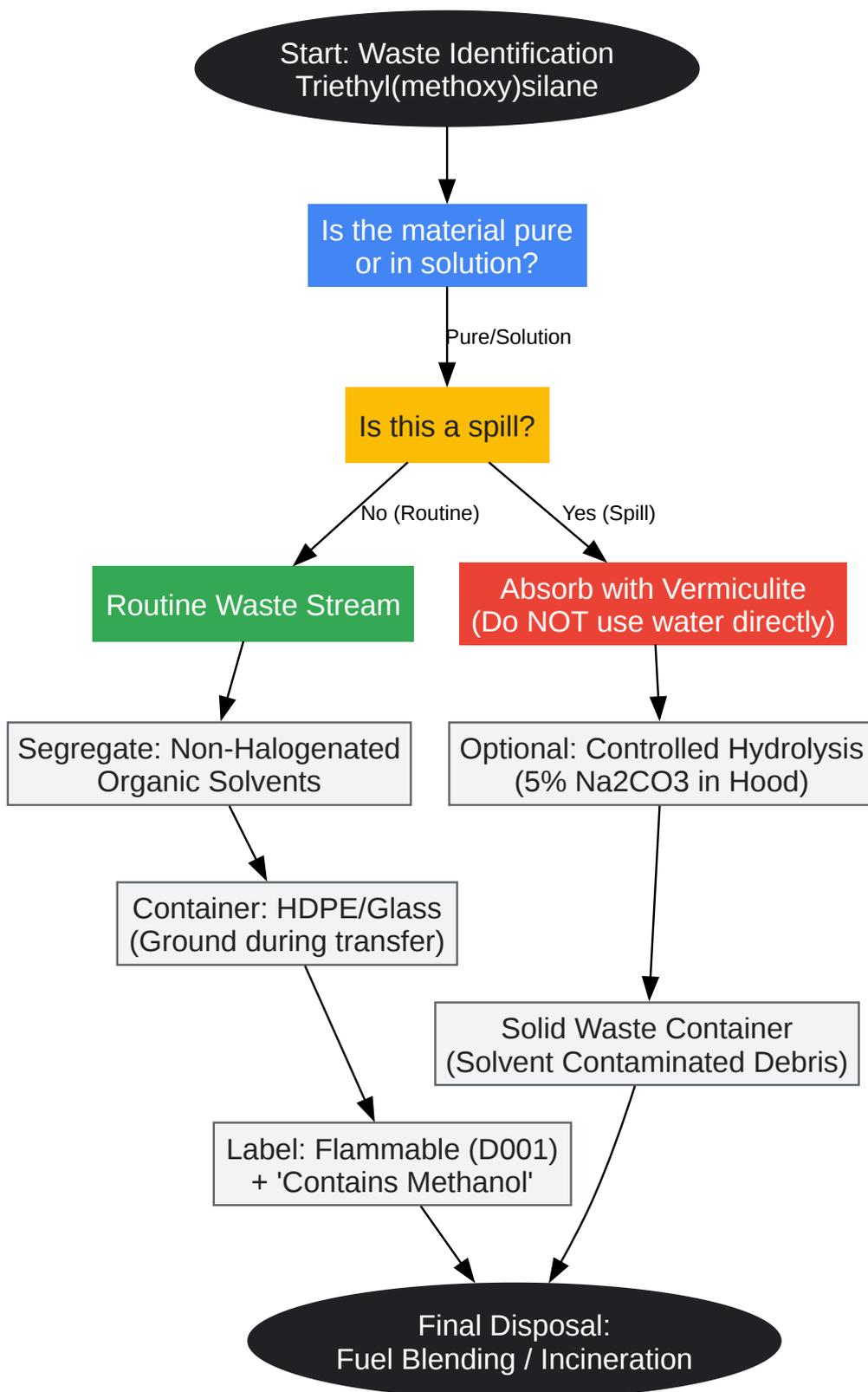
- Do NOT use water directly on a spill (it generates heat and methanol fumes).
- Cover spill with an inert absorbent (Vermiculite or Diatomaceous Earth).
- Optional Controlled Hydrolysis: If required by facility policy to deactivate before disposal, mix the absorbed material with a 5% aqueous sodium carbonate solution in a pail inside a fume hood.[1] Allow to stand for 24 hours to ensure complete conversion to silanol/methanol.

Step 3: Final Disposal

- Scoop absorbed material into a pail labeled "Solvent Contaminated Debris (D001)."
- Seal and arrange for EHS pickup.

Decision Logic & Workflow

The following diagram illustrates the decision-making process for disposing of **Triethyl(methoxy)silane**, ensuring the correct path is chosen based on the state of the chemical.



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Figure 1: Decision tree for the safe handling and disposal of **Triethyl(methoxy)silane**, distinguishing between routine liquid waste and spill scenarios.[1]

Regulatory & Logistics Reference

US EPA Waste Codes[1][5][6][7]

- D001 (Ignitable): Applicable due to flash point < 60°C.[5]
- F003 (Spent Solvents): May apply if mixed with other listed solvents (e.g., acetone, methanol) in a waste blend.[1]

Transportation (DOT)

If moving waste off-site or between buildings, adhere to:

- Proper Shipping Name: Flammable liquids, n.o.s. (**Triethyl(methoxy)silane**)[6][7]
- UN Number: UN 1993
- Hazard Class: 3
- Packing Group: II

References

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